

UnyLinker™ 12: Application Notes and Protocols for Cleavage and Deprotection

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Compound of Interest

Compound Name: UnyLinker 12

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These application notes provide detailed protocols and quantitative data for the efficient cleavage and deprotection of oligonucleotides synthesized using the UnyLinker™ 12 universal support. UnyLinker™ 12 is a novel universal linker molecule designed for the streamlined and scalable synthesis of oligonucleotides. Its unique, conformationally rigid structure facilitates a clean and rapid release of the synthesized oligonucleotide under standard deprotection conditions, yielding high-purity products.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Cleavage and Deprotection Principles

The cleavage of the oligonucleotide from the UnyLinker™ 12 support and the removal of protecting groups from the nucleobases are typically performed in a single step using an amine-based reagent. The most common reagent is aqueous ammonium hydroxide, often used at elevated temperatures to expedite the process. For oligonucleotides with base-labile protecting groups, a mixture of ammonium hydroxide and methylamine (AMA) can significantly reduce deprotection times.[\[4\]](#) A proposed mechanism involves the amine attacking the succinyl ester linkage, leading to the release of the oligonucleotide with a free 3'-hydroxyl group.[\[1\]](#)[\[3\]](#)

Quantitative Data Summary

The following tables summarize the reported quantitative data on the cleavage and deprotection of oligonucleotides from UnyLinker™ 12 solid support under various conditions.

Table 1: Liquid-Phase Cleavage and Deprotection Conditions

Reagent	Temperature	Time	Efficacy	Notes
Concentrated Ammonium Hydroxide	Room Temp (~20°C)	~4 hours	Effective cleavage and deprotection	For LNA oligonucleotides. [5][6]
Concentrated Ammonium Hydroxide	55°C	8 hours	Standard condition for small-scale synthesis.[5][6]	Effective for various chemistries including 2'-deoxy, 2'-O-methyl, 2'-O-methoxyethyl, LNA, and FANA. [2][3]
Concentrated Ammonium Hydroxide	50°C - 60°C	30 mins - 6 hours	Effective for LNA oligonucleotides. [5][6]	At least 95% deprotection within 30 minutes for DMF-protected guanine.[5]
Ammonium Hydroxide / 40% Methylamine (AMA)	55°C	2 hours	Rapid deprotection.[6]	---
Ammonium Hydroxide / 40% Methylamine (AMA)	65°C	1 hour	Rapid deprotection.[6]	---
40% Methylamine in Water	60°C	30 minutes	For deprotection of RNA oligonucleotides. [7]	Followed by a desilylation step.
Ammonium Hydroxide	Room Temp	48 hours	For deprotection of RNA	---

oligonucleotides.

[7]

Table 2: Gas-Phase Cleavage and Deprotection Conditions (using NH₃ gas)

Pressure	Temperature	Time	Yield	Notes
40 psi	80°C	15 - 240 mins	Increased yield with pre-wetting of support.	---
40 psi	90°C	15 - 240 mins	Increased yield with pre-wetting of support.	---
10 psi	80°C	120 mins	Optimum condition for dephosphorylation.[4]	Pre-wetting with water substantially increases yield.[4]
10 psi	90°C	60 mins	Optimum condition for dephosphorylation.[4]	Pre-wetting with water substantially increases yield.[4]

Experimental Protocols

Protocol 1: Standard Liquid-Phase Cleavage and Deprotection using Ammonium Hydroxide

This protocol is suitable for most standard DNA and modified oligonucleotides.

Materials:

- Oligonucleotide synthesized on UnyLinker™ 12 solid support (in synthesis column)
- Concentrated ammonium hydroxide (28-30%)

- 2 mL screw-cap vials
- Heating block or oven
- SpeedVac or lyophilizer

Procedure:

- Carefully remove the synthesis column from the synthesizer.
- Place the column on a collection vial or tube.
- Using a syringe, push the solid support into a 2 mL screw-cap vial.
- Add 1-2 mL of concentrated ammonium hydroxide to the vial containing the solid support.
- Seal the vial tightly.
- Incubate the vial at 55°C for 8 hours. For LNA-containing oligonucleotides, incubation at room temperature for 4 hours or at 50-60°C for 30 minutes to 4 hours can be effective.^{[5][6]}
- After incubation, allow the vial to cool to room temperature.
- Carefully open the vial in a fume hood.
- Filter the solution to separate the solid support from the oligonucleotide-containing solution. A syringe with a frit can be used for this purpose.
- Wash the solid support with a small volume of water or 20% acetonitrile in water and combine the washes with the filtrate.
- Dry the combined solution using a SpeedVac or lyophilizer to obtain the deprotected oligonucleotide.

Protocol 2: Rapid Liquid-Phase Cleavage and Deprotection using AMA

This protocol is recommended for oligonucleotides with base-labile protecting groups to minimize side reactions.

Materials:

- Oligonucleotide synthesized on UnyLinker™ 12 solid support (in synthesis column)
- Ammonium hydroxide/40% Methylamine (AMA) solution (1:1, v/v)
- 2 mL screw-cap vials
- Heating block
- SpeedVac or lyophilizer

Procedure:

- Follow steps 1-3 from Protocol 1.
- Add 1-2 mL of AMA solution to the vial containing the solid support.
- Seal the vial tightly.
- Incubate the vial at 65°C for 1 hour or at 55°C for 2 hours.[\[6\]](#)
- Follow steps 7-11 from Protocol 1 to isolate the deprotected oligonucleotide.

Protocol 3: Gas-Phase Cleavage and Deprotection

This method is suitable for high-throughput applications and avoids the use of large volumes of aqueous ammonia.[\[4\]](#)

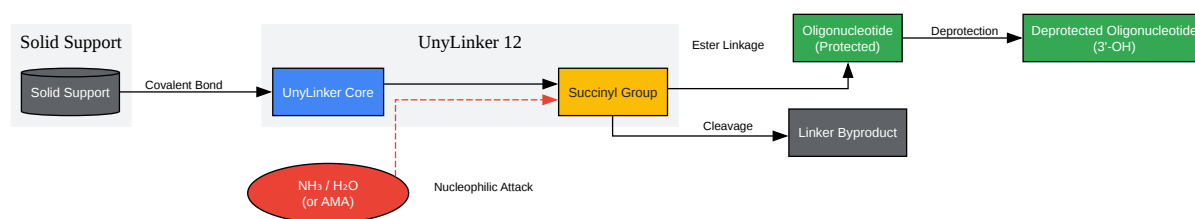
Materials:

- Oligonucleotide synthesized on UnyLinker™ 12 solid support (in a gas-phase compatible format, e.g., 96-well plate)
- Anhydrous ammonia (NH₃) gas
- Pressurized reaction vessel designed for gas-phase reactions
- Deionized water

Procedure:

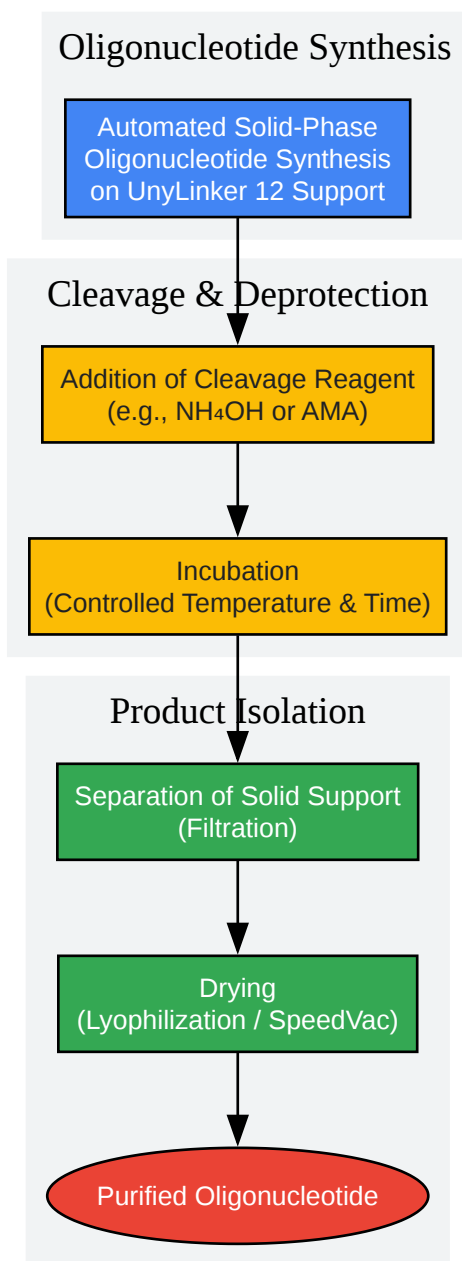
- Place the synthesis plate/columns in the gas-phase reaction vessel.
- Add a small amount of water to each well/column to wet the support. This has been shown to substantially increase the yield.[4]
- Seal the reaction vessel.
- Pressurize the vessel with anhydrous ammonia gas to the desired pressure (e.g., 10-40 psi). [4]
- Heat the vessel to the desired temperature (e.g., 80-90°C).[4]
- Incubate for the specified time (e.g., 60-120 minutes).[4]
- After incubation, safely vent the ammonia gas in a fume hood.
- Elute the cleaved and deprotected oligonucleotide from the solid support using water or a suitable buffer.
- Dry the eluted oligonucleotide using a SpeedVac or lyophilizer.

Diagrams



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Caption: Proposed mechanism of **UnyLinker 12** cleavage.



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